

# Best practices for storing and handling [Compound]

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## Compound of Interest

Compound Name: *Frequentin*  
Cat. No.: *B1674155*

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## Application Notes and Protocols: Ionomycin

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Ionomycin is a potent and selective ionophore that acts as a mobile carrier for calcium ions ( $\text{Ca}^{2+}$ ) across biological membranes.<sup>[1][2]</sup> Originally isolated from the bacterium *Streptomyces conglobatus*, it is widely used in research to artificially increase intracellular calcium levels, thereby activating  $\text{Ca}^{2+}$ -dependent signaling pathways.<sup>[1][3]</sup> Unlike other ionophores such as A23187, Ionomycin shows a higher specificity for  $\text{Ca}^{2+}$ . It is an indispensable tool for studying calcium signaling, inducing apoptosis, and stimulating cellular responses like T-cell activation and cytokine production.<sup>[2][4][5]</sup> This document provides best practices for its storage, handling, and use in common experimental protocols.

## Physicochemical Properties

Ionomycin is most commonly available as a calcium salt, though it can also be found as a free acid. Both forms are insoluble in water but soluble in organic solvents.<sup>[1]</sup>

Property	Ionomycin (Free Acid)	Ionomycin (Calcium Salt)
Molecular Formula	C <sub>41</sub> H <sub>72</sub> O <sub>9</sub> <sup>[3]</sup>	C <sub>41</sub> H <sub>70</sub> O <sub>9</sub> ·Ca <sup>[2][6]</sup>
Molecular Weight	~709.0 g/mol <sup>[3]</sup>	~747.1 g/mol <sup>[2][6]</sup>
CAS Number	56092-81-0 <sup>[3][7]</sup>	56092-82-1 <sup>[5][6][8][9]</sup>
Appearance	-	White to off-white solid, crystalline powder, or translucent film <sup>[5][8][10]</sup>
Purity	-	≥97% <sup>[5]</sup>
Melting Point	-	205 - 206 °C <sup>[8]</sup>

## Solubility

Proper dissolution is critical for experimental success. Ionomycin is insoluble in aqueous solutions and should first be dissolved in an organic solvent before being diluted into aqueous buffers or cell culture media.<sup>[4][10]</sup>

Solvent	Reported Solubility (Calcium Salt)
DMSO	1.6 mg/mL to 25 mM <sup>[6][10]</sup>
Ethanol	20 mg/mL to 100 mM <sup>[10]</sup>
Chloroform	Soluble <sup>[4]</sup>
Dimethylformamide (DMF)	~1.2 mg/mL <sup>[10]</sup>
Ethanol:PBS (1:1, pH 7.2)	~0.5 mg/mL (Aqueous solutions are not stable for >1 day) <sup>[10]</sup>

## Storage and Stability

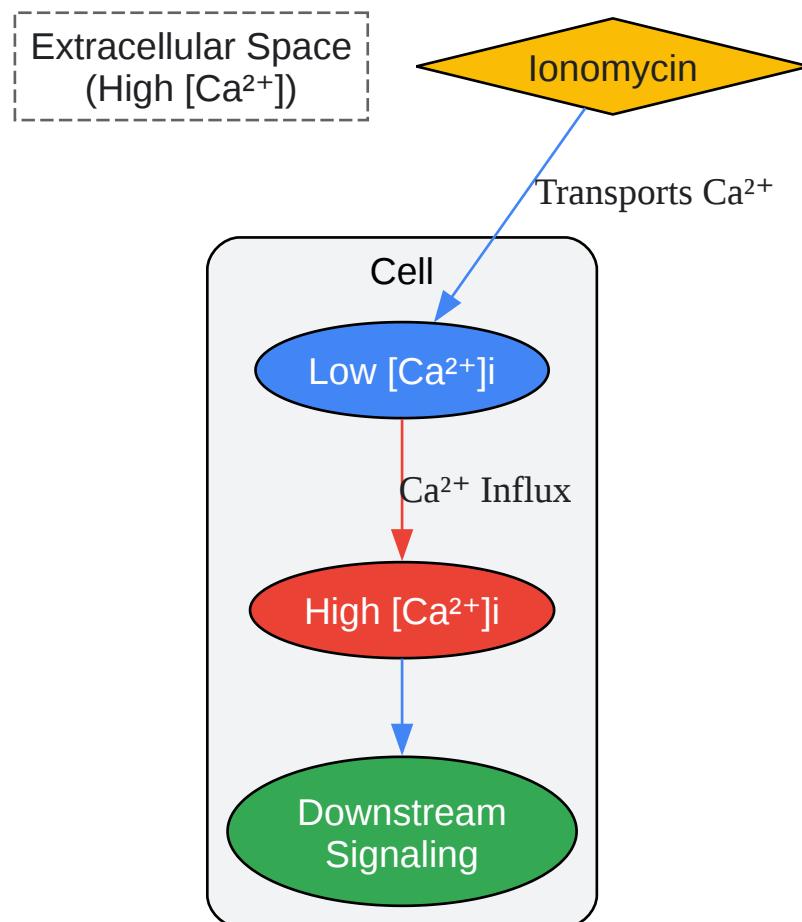
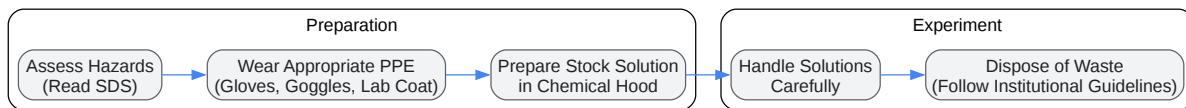
Correct storage is essential to maintain Ionomycin's potency and prevent degradation.

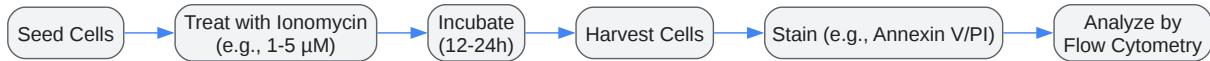
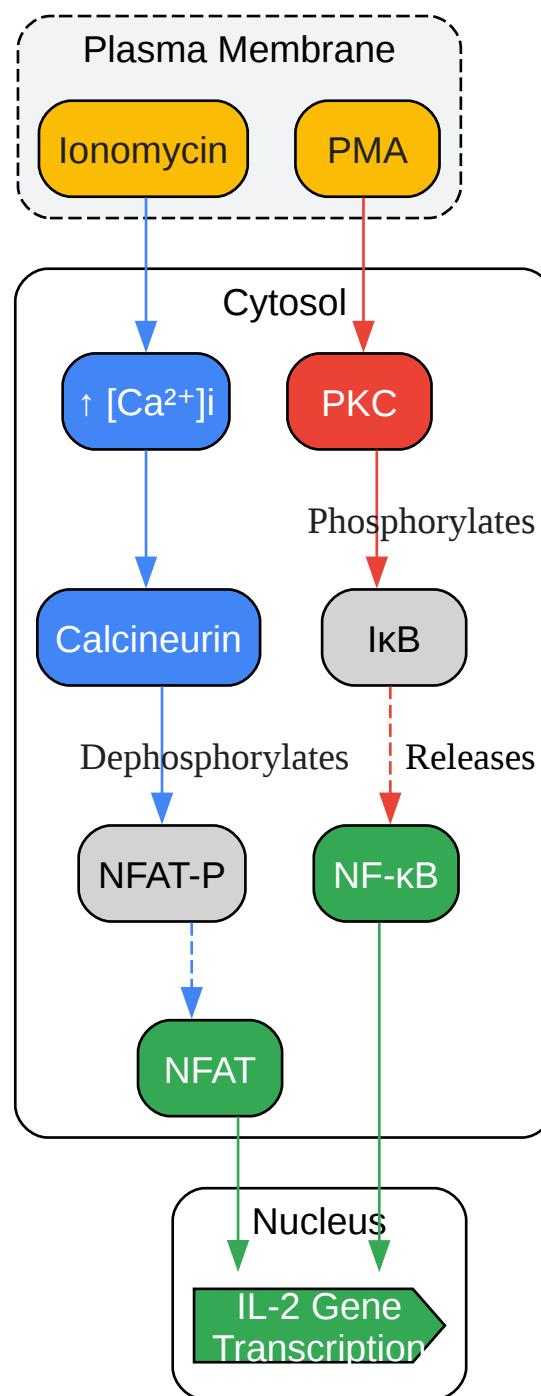
Form	Storage Temperature	Conditions	Stability
Solid (Lyophilized)	-20°C[2]	Desiccated, protected from light[2][4]	2 to 4 years[2][10]
Stock Solution (DMSO/Ethanol)	-20°C[2][4]	Protected from light, aliquoted to avoid freeze-thaw cycles[2][6]	Up to 3-6 months[2][4][5]
Aqueous Dilution	2-8°C	-	Not recommended for storage longer than one day[10]

## Handling and Safety Precautions

Ionomycin is considered hazardous and must be handled with appropriate safety measures.

- Hazards: Harmful if swallowed, causes serious eye irritation, and may cause skin and respiratory irritation.[7][8][11]
- Personal Protective Equipment (PPE): Always wear chemical safety goggles, a lab coat, and chemical-resistant gloves.[11][12]
- Engineering Controls: Handle the solid powder and prepare stock solutions in a chemical fume hood to avoid inhalation of dust or fumes.[12]
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes.[12]
  - Skin: Wash off with soap and plenty of water.[12]
  - Ingestion: If swallowed, call a poison center or doctor immediately.[9]
  - Inhalation: Move the person to fresh air.[12]





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